An In-depth Technical Guide to 2-Methoxy-3-methylnaphthalene

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Compound of Interest

Compound Name:	*2-Methoxy-3-methylnaphthalene*
CAS No.:	*61873-80-1*
Cat. No.:	*B1601959*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Substituted naphthalenes are a class of bicyclic aromatic hydrocarbons that form the core scaffold of numerous biologically active molecules and functional materials. Their rigid, planar structure and lipophilic nature make them privileged frameworks in medicinal chemistry, often serving as bioisosteres for other aromatic systems. This guide provides a comprehensive technical overview of a specific, lesser-studied derivative: **2-Methoxy-3-methylnaphthalene**.

While extensive literature exists for parent compounds like naphthalene and its monomethylated or monomethoxylated isomers, **2-Methoxy-3-methylnaphthalene** remains a compound with limited published data. This guide, therefore, synthesizes available information, draws logical inferences from closely related analogues, and proposes experimental pathways to facilitate further research and application. The primary objective is to equip researchers and drug development professionals with a foundational understanding of its properties, potential synthesis, and likely toxicological profile, thereby enabling its exploration in novel chemical and pharmacological contexts.

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Core Identification

- Chemical Name: **2-Methoxy-3-methylnaphthalene**
- CAS Number: 61873-80-1[1]
- Molecular Formula: $C_{12}H_{12}O$[1]
- Molecular Weight: 172.22 g/mol [1]

Chemical and Physical Properties

The known and predicted physicochemical properties of **2-Methoxy-3-methylnaphthalene** are summarized in the table below. These properties are crucial for designing experimental conditions, including solvent selection for reactions and analytical studies, as well as for predicting its behavior in biological systems.

Property	Value	Source/Reference
Appearance	Pale Yellow to Yellow Solid	Commercial Supplier Data
Melting Point	70 - 72 °C	Commercial Supplier Data
Boiling Point	Not available	-
Solubility	Slightly soluble in Chloroform and Methanol	Commercial Supplier Data
logP (Predicted)	3.5	Computed by PubChem[1]
Polar Surface Area	9.2 $Å^2$	Computed by PubChem[1]

Proposed Synthesis Pathway

While a specific, peer-reviewed synthesis for **2-Methoxy-3-methylnaphthalene** is not readily available in the literature, a plausible and efficient route can be designed based on established organic chemistry principles and published syntheses of related substituted naphthalenes. A proposed two-step synthesis starting from 3-methyl-2-naphthol is outlined below. This approach leverages a standard Williamson ether synthesis, a robust and high-yielding reaction for preparing ethers.

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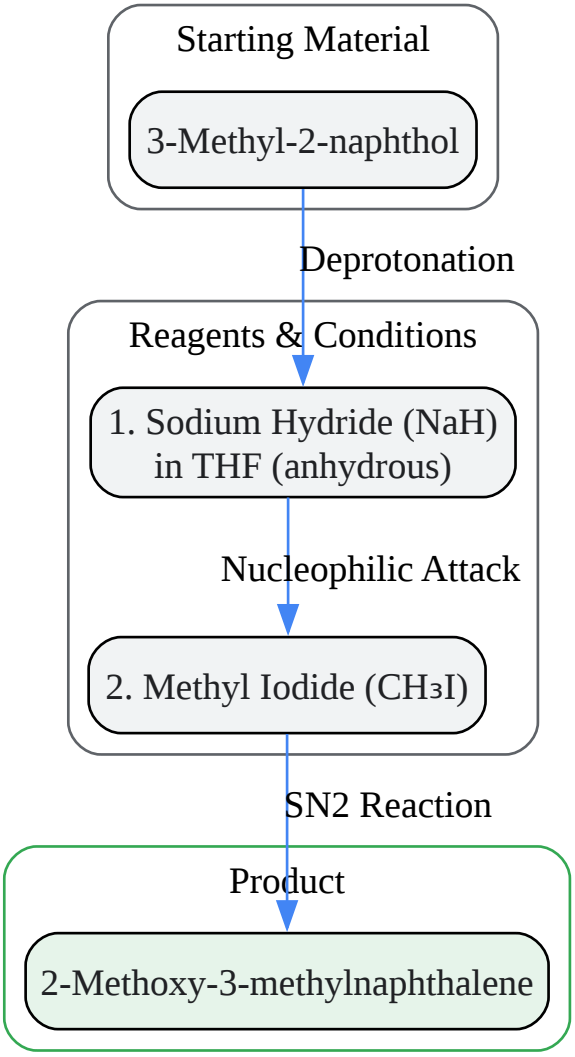

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Caption: Proposed synthesis of **2-Methoxy-3-methylnaphthalene**.

Experimental Protocol: Proposed Synthesis

Step 1: Deprotonation of 3-Methyl-2-naphthol

- To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-methyl-2-naphthol (1.0 equivalent).
- Add anhydrous tetrahydrofuran (THF) to dissolve the starting material.
- Cool the solution to 0 °C using an ice bath.

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- Slowly add sodium hydride (NaH, 1.1 equivalents, as a 60% dispersion in mineral oil) portion-wise to the stirred solution.
- Allow the reaction mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour. Hydrogen gas evolution should be observed.

Causality: Sodium hydride is a strong, non-nucleophilic base that efficiently deprotonates the hydroxyl group of the naphthol to form a sodium naphthoxide intermediate. This significantly increases the nucleophilicity of the oxygen atom, preparing it for the subsequent alkylation step. Anhydrous conditions are critical as NaH reacts violently with water.

Step 2: Methylation of the Naphthoxide

- Cool the solution of the sodium naphthoxide back to 0 °C.
- Add methyl iodide (CH_3I, 1.2 equivalents) dropwise via a syringe.
- Allow the reaction to warm to room temperature and stir overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH_4Cl).
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **2-Methoxy-3-methylnaphthalene**.

Causality: Methyl iodide is an excellent electrophile for S_n2 reactions. The highly nucleophilic naphthoxide attacks the methyl group, displacing the iodide leaving group and forming the desired ether product.

Spectroscopic and Analytical Characterization

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Detailed spectroscopic data for **2-Methoxy-3-methylnaphthalene** is not widely published. However, based on its structure, the expected spectral characteristics can be predicted.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR:
  - Aromatic Protons (6H): Multiple signals are expected in the aromatic region (~7.0-8.0 ppm). The protons on the unsubstituted ring will likely appear as a more complex multiplet, while the protons on the substituted ring will be singlets or doublets depending on their positions relative to the substituents.
  - Methoxy Protons (3H): A sharp singlet is expected around 3.8-4.0 ppm.
  - Methyl Protons (3H): A sharp singlet is expected around 2.2-2.5 ppm.
- ^{13}C NMR:
  - Aromatic Carbons (10C): Ten distinct signals are expected in the aromatic region (~110-160 ppm). The carbons attached to the methoxy and methyl groups will be shielded or deshielded accordingly.
  - Methoxy Carbon (1C): A signal is expected around 55-60 ppm.
  - Methyl Carbon (1C): A signal is expected in the aliphatic region, likely around 15-20 ppm.

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the functional groups present:

- C-H stretching (aromatic): ~3050-3100 cm^{-1}
- C-H stretching (aliphatic): ~2850-3000 cm^{-1}
- C=C stretching (aromatic): ~1600-1650 cm^{-1} and ~1450-1500 cm^{-1}
- C-O stretching (aryl ether): A strong, characteristic band around 1250-1300 cm^{-1}

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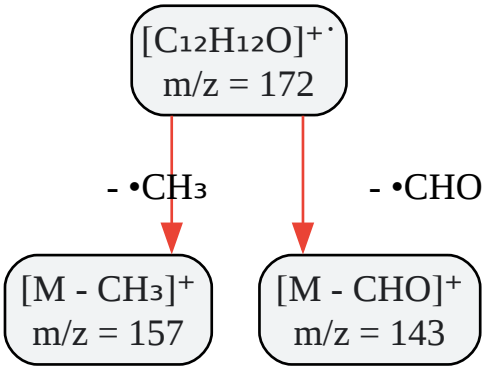
Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum should show a prominent molecular ion peak $[M]^+$ at m/z = 172. The fragmentation pattern would likely involve the loss of a methyl radical from the methoxy group to give a stable cation at m/z = 157, or the loss of a formyl radical (CHO) from the methoxy-containing fragment.



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Caption: Predicted major fragmentation pathways for **2-Methoxy-3-methylnaphthalene**.

Reactivity and Stability

Based on its chemical structure and data from related compounds like 2-methoxynaphthalene, **2-Methoxy-3-methylnaphthalene** is expected to be a stable compound under normal laboratory conditions[2].

- Stability: Stable at room temperature and in the absence of strong light.
- Incompatible Materials: Strong oxidizing agents should be avoided, as they can lead to oxidation of the naphthalene ring or the methyl group[2].
- Hazardous Decomposition: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO_2).

Potential Applications in Research and Drug Development

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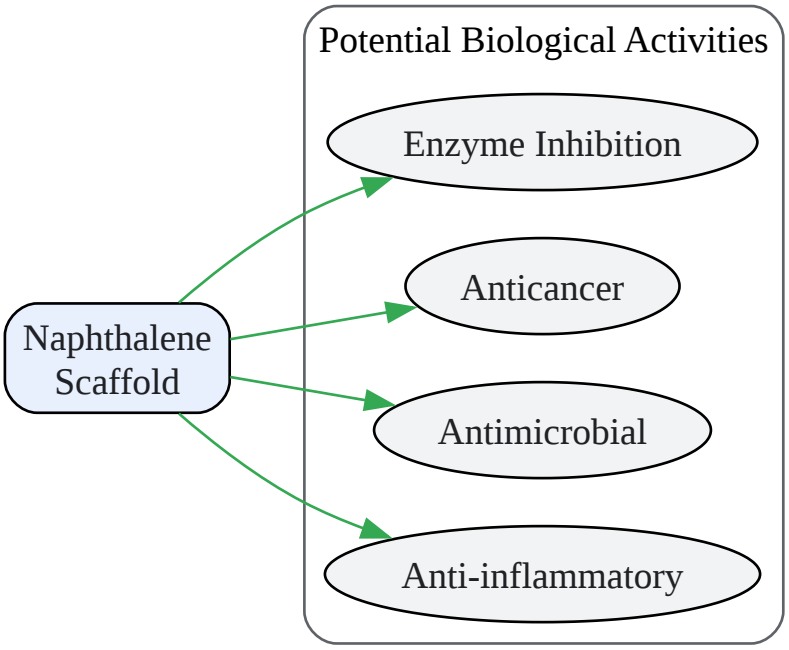
While no specific biological activities have been reported for **2-Methoxy-3-methylnaphthalene**, the naphthalene scaffold is present in a wide range of pharmacologically active compounds. Naphthalene derivatives have been reported to possess anti-inflammatory, antibacterial, antioxidant, and antifungal properties[3].



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Sources

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